

Physical and chemical properties of plumbous fluoride

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Compound of Interest

Compound Name: Lead(II) fluoride

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Plumbous Fluoride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Plumbous fluoride, also known as **lead(II) fluoride** (PbF_2), is an inorganic compound with significant applications in various scientific and industrial fields, including the synthesis of specialized glasses, as a component in fluoride-ion batteries, and in the production of scintillation crystals. Its unique physical and chemical properties, such as its dual crystal structure and limited aqueous solubility, make it a subject of considerable interest in materials science and for potential applications in drug development as a fluoride-releasing agent. This technical guide provides an in-depth overview of the core physical and chemical characteristics of plumbous fluoride, detailed experimental protocols for their determination, and a summary of its key reactions.

Physical Properties of Plumbous Fluoride

Plumbous fluoride is a white, odorless solid at room temperature.^{[1][2]} It is known to exist in two polymorphic forms: a lower-temperature orthorhombic ($\alpha\text{-PbF}_2$) phase and a higher-temperature cubic ($\beta\text{-PbF}_2$) phase.^{[1][3]} The transition between these two phases occurs at approximately 316 °C.^{[4][5]}

Quantitative Physical Data

A summary of the key physical properties of plumbous fluoride is presented in the table below for easy reference and comparison.

Property	Value	Crystal Form	Citation(s)
Molar Mass	245.20 g/mol	-	[1]
Appearance	White to colorless crystalline powder	-	[1][4]
Melting Point	824 °C (1515 °F; 1097 K)	-	[1][6][7]
Boiling Point	1293 °C (2359 °F; 1566 K)	-	[1][8]
Density	8.445 g/cm ³	Orthorhombic (α-PbF ₂)	[1][6][7]
7.750 g/cm ³	Cubic (β-PbF ₂)	[1][9]	
Solubility in Water	0.057 g/100 mL (at 0 °C)	-	[1]
0.0671 g/100 mL (at 20 °C)	-	[1]	
Solubility Product (K _{sp})	2.05 × 10 ⁻⁸ (at 20 °C)	-	[1]

Experimental Protocols for Determining Physical Properties

The melting point of plumbous fluoride can be accurately determined using a capillary melting point apparatus, such as a Mel-Temp instrument.

Methodology:

- A small, finely powdered sample of plumbous fluoride is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the apparatus.
- The sample is heated rapidly to a temperature approximately 20°C below the expected melting point.
- The heating rate is then reduced to about 2°C per minute to allow for accurate observation.
- The temperature at which the first liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire sample becomes liquid is the end of the range. For a pure substance, this range should be narrow.

The density of both the orthorhombic and cubic forms of plumbous fluoride can be determined using a pycnometer, a flask with a precise volume.

Methodology:

- The mass of the clean, dry pycnometer is accurately measured.
- The pycnometer is filled with a liquid of known density (e.g., distilled water) and weighed to determine the volume of the pycnometer.
- The pycnometer is emptied and dried, and a known mass of plumbous fluoride powder is added.
- The pycnometer is then filled with the same liquid, and the total mass is measured.
- The volume of the plumbous fluoride sample is calculated by determining the volume of the displaced liquid. The density is then calculated by dividing the mass of the sample by its volume.

The crystal structure of plumbous fluoride is determined using single-crystal or powder X-ray diffraction.

Methodology:

- A crystalline sample of plumbous fluoride is mounted in an X-ray diffractometer.
- A beam of monochromatic X-rays is directed at the crystal.
- The X-rays are diffracted by the crystal lattice at specific angles, which are dependent on the arrangement of atoms in the crystal.
- The diffraction pattern of intensities versus diffraction angle is recorded.
- Analysis of the diffraction pattern allows for the determination of the unit cell dimensions and the arrangement of atoms within the crystal, thus identifying the crystal system (orthorhombic or cubic) and space group.

Chemical Properties and Reactivity of Plumbous Fluoride

Plumbous fluoride is a relatively stable compound but exhibits reactivity under certain conditions. It is sparingly soluble in water but its solubility increases in the presence of nitric acid.^{[1][2][5]} It is insoluble in acetone and ammonia.^[1]

Synthesis of Plumbous Fluoride

Plumbous fluoride can be synthesized through several chemical pathways. The most common methods involve precipitation from an aqueous solution or reaction with hydrofluoric acid.

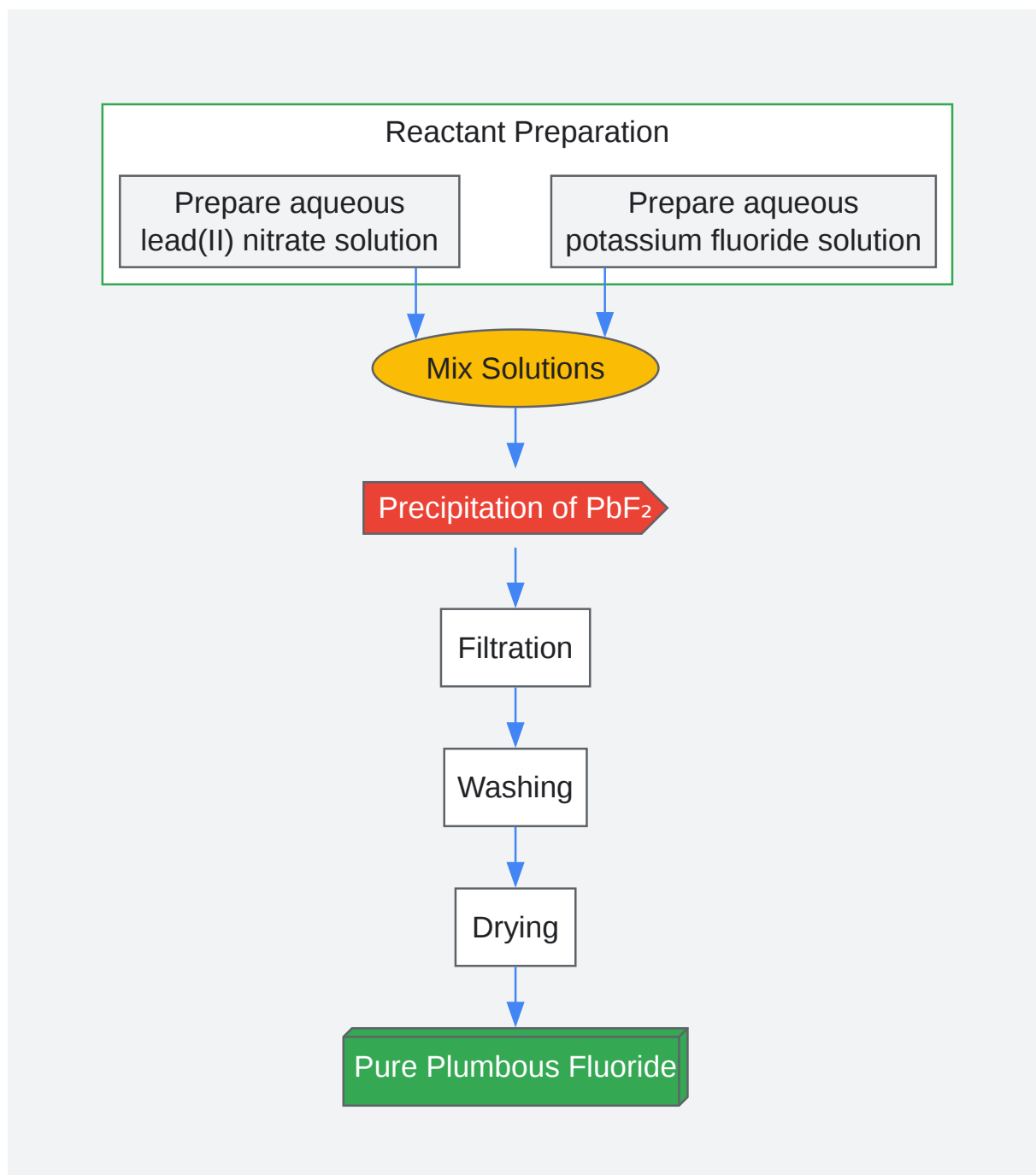
This method involves the reaction of a soluble lead(II) salt with a soluble fluoride salt.

Experimental Protocol:

- A solution of a soluble lead(II) salt, such as lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$), is prepared in deionized water.
- A separate solution of a soluble fluoride salt, such as potassium fluoride (KF) or sodium fluoride (NaF), is also prepared.
- The fluoride solution is slowly added to the lead(II) nitrate solution with constant stirring.
- A white precipitate of **lead(II) fluoride** will form immediately.

- The precipitate is collected by filtration, washed with deionized water to remove any soluble impurities, and then dried in an oven.

The following diagram illustrates the workflow for the precipitation synthesis of plumbous fluoride.



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Synthesis of Plumbous Fluoride via Precipitation

Plumbous fluoride can also be prepared by reacting lead(II) hydroxide or lead(II) carbonate with hydrofluoric acid.^[1]

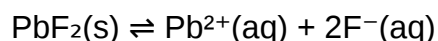
Experimental Protocol:

- Lead(II) hydroxide (Pb(OH)₂) or lead(II) carbonate (PbCO₃) is suspended in water.
- Hydrofluoric acid (HF) is carefully added to the suspension with stirring.
- The reaction proceeds to form **lead(II) fluoride** and water (or water and carbon dioxide in the case of the carbonate).
- The resulting **lead(II) fluoride** precipitate is collected, washed, and dried as described in the precipitation method.

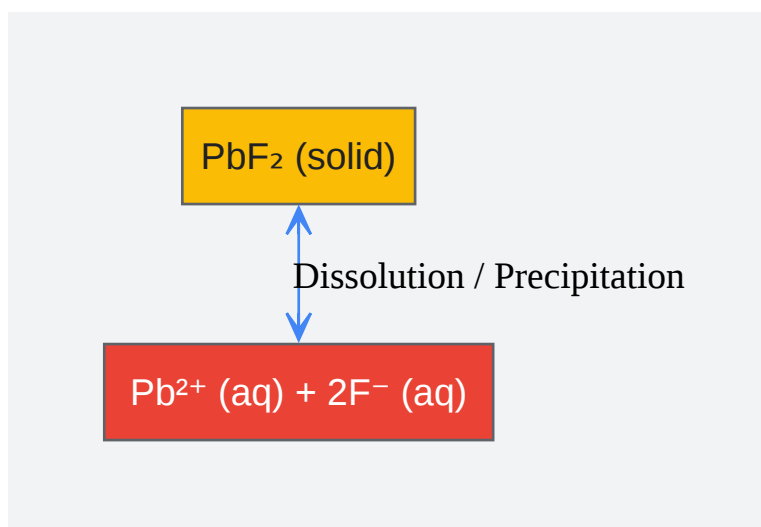
Dissolution in Water

Although sparingly soluble, plumbous fluoride does dissociate to a small extent in water to form lead(II) ions (Pb²⁺) and fluoride ions (F⁻).^[10]

The dissolution equilibrium is represented by the following equation:



The following diagram illustrates the dissolution and equilibrium of plumbous fluoride in water.



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Dissolution Equilibrium of Plumbous Fluoride

Reactivity with Acids

Plumbous fluoride reacts with strong acids such as nitric acid (HNO_3) and hydrochloric acid (HCl).^[1] In the case of nitric acid, the solubility of **lead(II) fluoride** increases due to the reaction of fluoride ions with H^+ ions to form weakly dissociated hydrofluoric acid (HF), which shifts the dissolution equilibrium to the right. With concentrated hydrochloric acid, it can form complex ions.^[11]

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of plumbous fluoride. The quantitative data, presented in a clear tabular format, along with detailed experimental protocols, offers valuable information for researchers and professionals in materials science and drug development. The visualization of key processes through diagrams further aids in the understanding of the synthesis and behavior of this important inorganic compound. The information compiled herein serves as a comprehensive resource for the effective utilization and further investigation of plumbous fluoride.

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